

physical and chemical properties of 3-(imidazol-1-yl)aniline

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Compound of Interest

Compound Name: 3-(1*H*-imidazol-1-yl)aniline

Cat. No.: B171951

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An In-Depth Technical Guide to 3-(Imidazol-1-yl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and potential biological properties of 3-(imidazol-1-yl)aniline. The information is intended to support research and development activities, particularly in the fields of medicinal chemistry and materials science.

Core Properties

3-(Imidazol-1-yl)aniline, with the CAS number 112677-67-5, is an aromatic amine containing an imidazole substituent. While extensive experimental data for this specific molecule is not readily available in the public domain, its properties can be inferred from related compounds and general chemical principles.

Physical and Chemical Data

The following table summarizes the known and estimated properties of 3-(imidazol-1-yl)aniline.

Property	Value	Source/Method
Molecular Formula	C ₉ H ₉ N ₃	[Calculated]
Molecular Weight	159.19 g/mol	[Calculated][1][2]
Appearance	White to off-white solid (predicted)	[General observation for similar compounds]
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Predicted to be soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water.	[Inference from related N- arylimidazoles][3]
pKa	Not available	-

Synthesis and Experimental Protocols

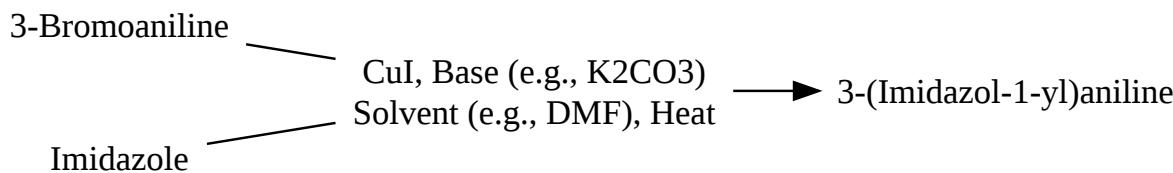
The synthesis of 3-(imidazol-1-yl)aniline can be achieved through established N-arylation cross-coupling reactions. The Ullmann condensation and the Buchwald-Hartwig amination are two prominent methods applicable for this transformation.

Proposed Synthesis via Ullmann Condensation

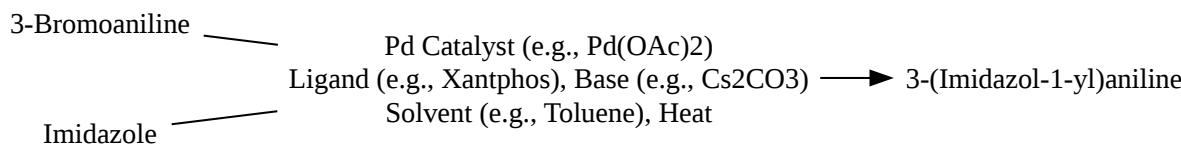
The Ullmann condensation provides a classical approach to the formation of the C-N bond between an aryl halide and a nitrogen-containing heterocycle, catalyzed by copper.

Reaction Scheme:

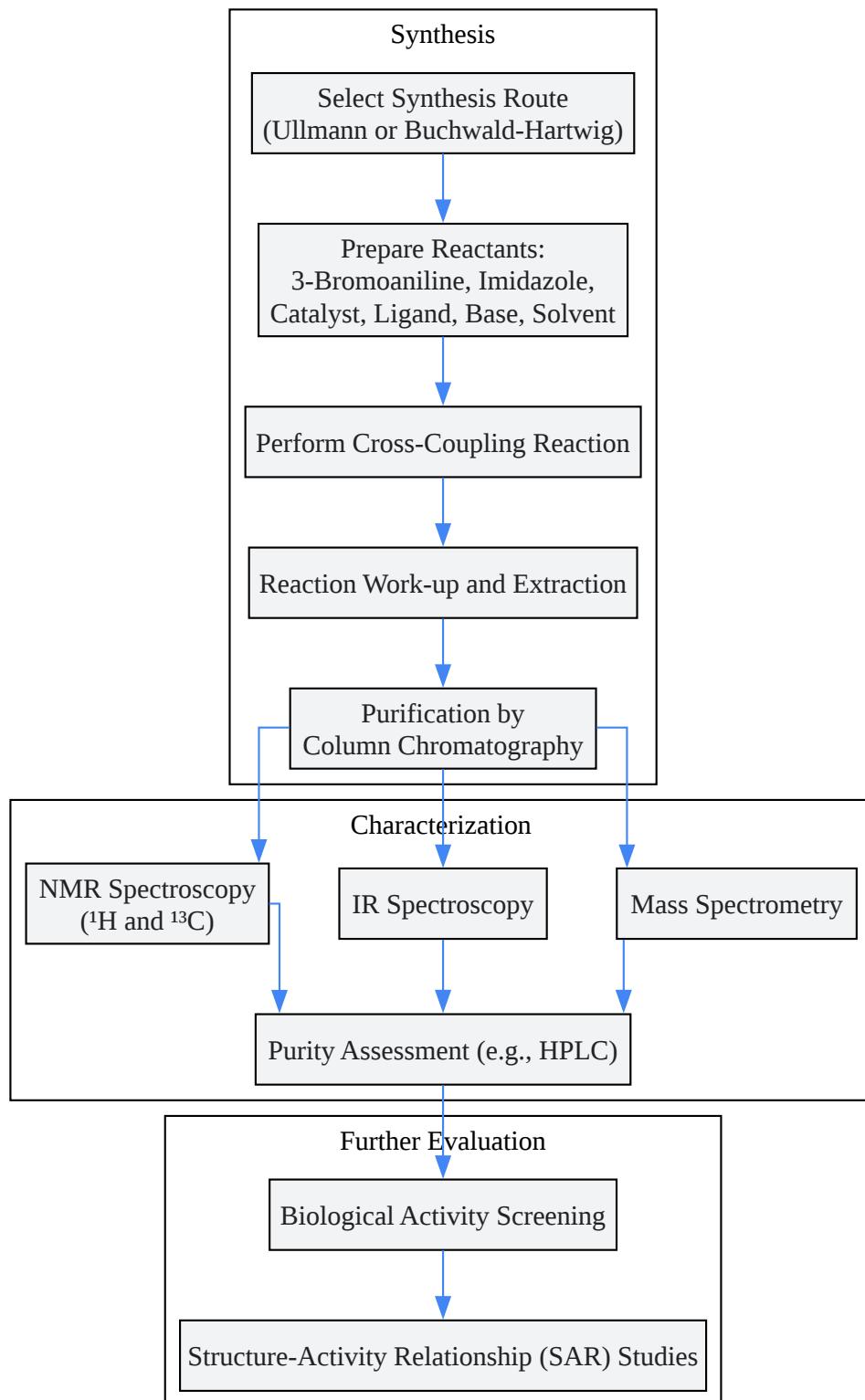
Ullmann Condensation for 3-(Imidazol-1-yl)aniline



Buchwald-Hartwig Amination for 3-(Imidazol-1-yl)aniline



Workflow for Synthesis and Evaluation of 3-(Imidazol-1-yl)aniline

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References

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- 2. 3-(1H-Imidazol-1-Yl)Aniline [myskinrecipes.com]
- 3. researchgate.net [researchgate.net]
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